

cell culture conditions for "Antiproliferative agent-49" treatment

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Compound of Interest

Compound Name: Antiproliferative agent-49

Cat. No.: B12382118

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Application Notes and Protocols for Antiproliferative Agent-49

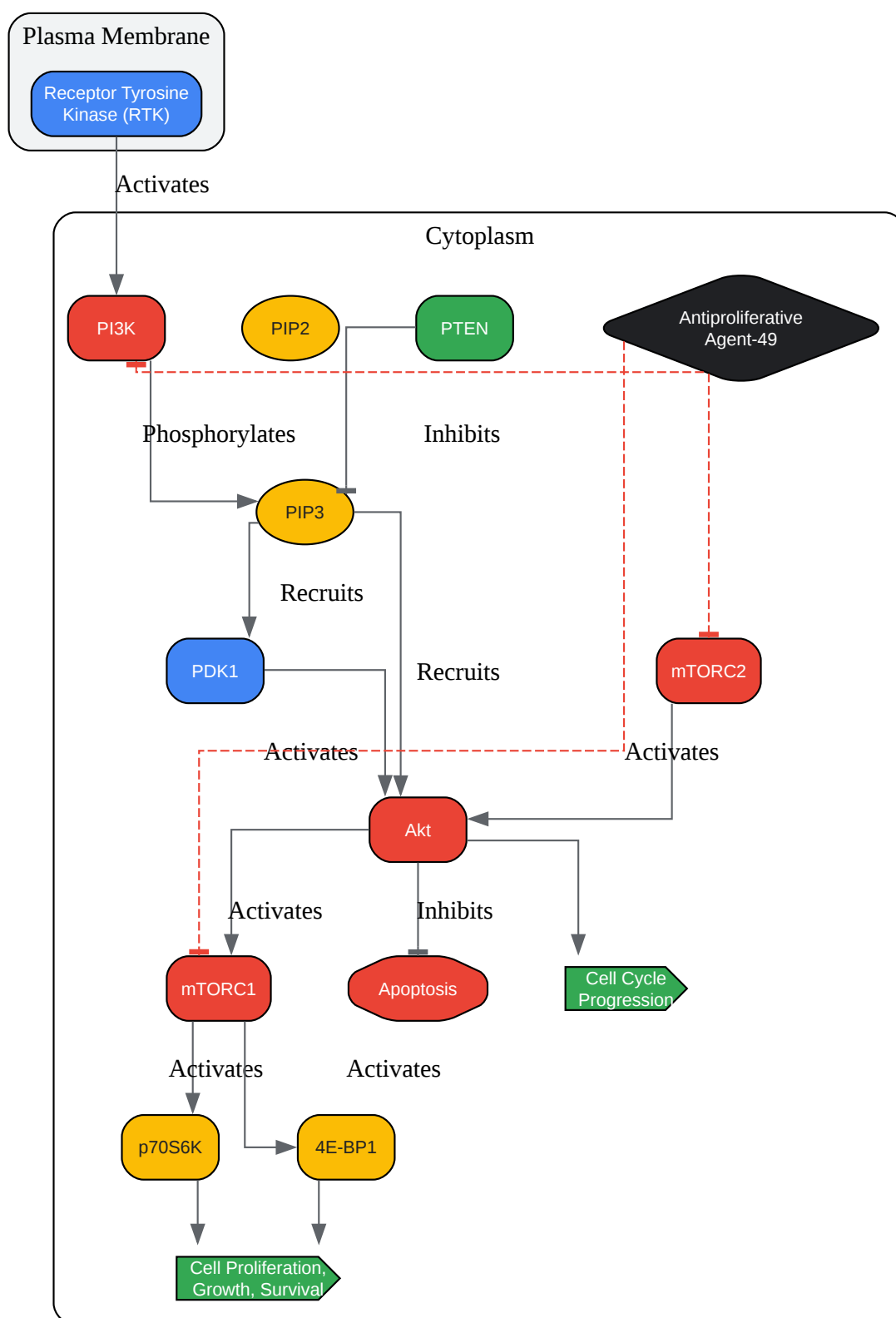
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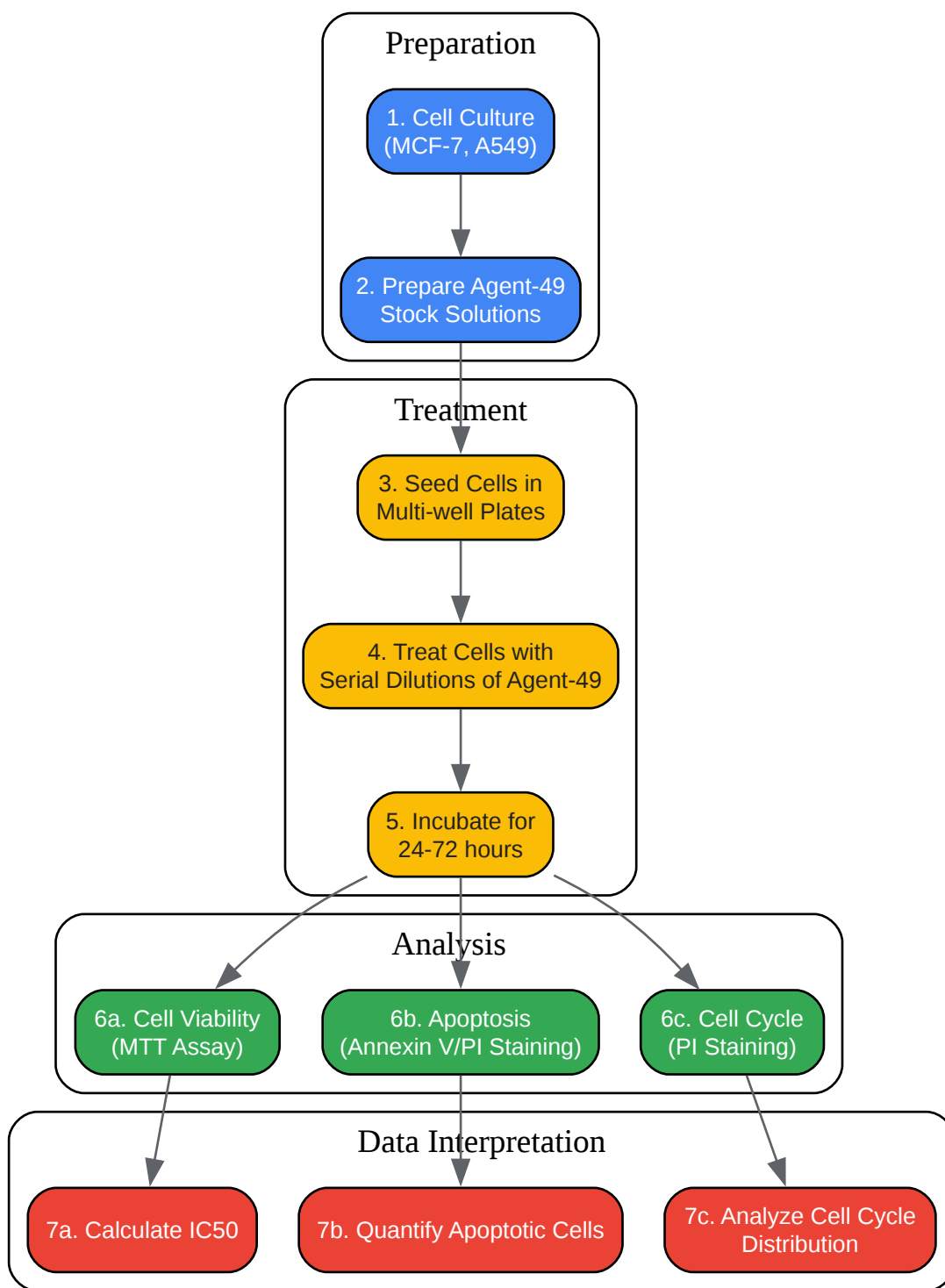
Introduction

Antiproliferative Agent-49 is a potent and selective small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway. This pathway is a critical regulator of cell proliferation, growth, survival, and metabolism. Its aberrant activation is a frequent event in a wide range of human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for assessing the in vitro antiproliferative activity of Agent-49 in cancer cell lines, focusing on cell viability, apoptosis, and cell cycle progression.

Mechanism of Action

Antiproliferative Agent-49 exerts its effects by inhibiting key kinases in the PI3K/Akt/mTOR cascade. This dual inhibition can lead to a more profound and sustained blockade of downstream signaling compared to agents that target a single component of the pathway. The expected cellular outcomes of treatment with Agent-49 include the induction of cell cycle arrest and apoptosis in cancer cells with a constitutively active PI3K/Akt/mTOR pathway.





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